

# Essential Safety and Logistical Information for Handling Ethylenediamine

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## Compound of Interest

Compound Name: *Ethylenediamine*

Cat. No.: *B195253*

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This document provides crucial safety protocols and logistical plans for the handling and disposal of Ethylenediamine. Adherence to these guidelines is essential to ensure a safe laboratory environment.

## I. Hazard Identification and Personal Protective Equipment (PPE)

Ethylenediamine is a colorless, viscous liquid with an ammonia-like odor.<sup>[1][2]</sup> It is a corrosive and flammable substance that can cause severe skin burns, eye damage, and respiratory irritation.<sup>[3][4][5]</sup> Inhalation or ingestion can be harmful, and it may cause an allergic skin or respiratory reaction.<sup>[3][4][5]</sup>

Quantitative Data Summary:

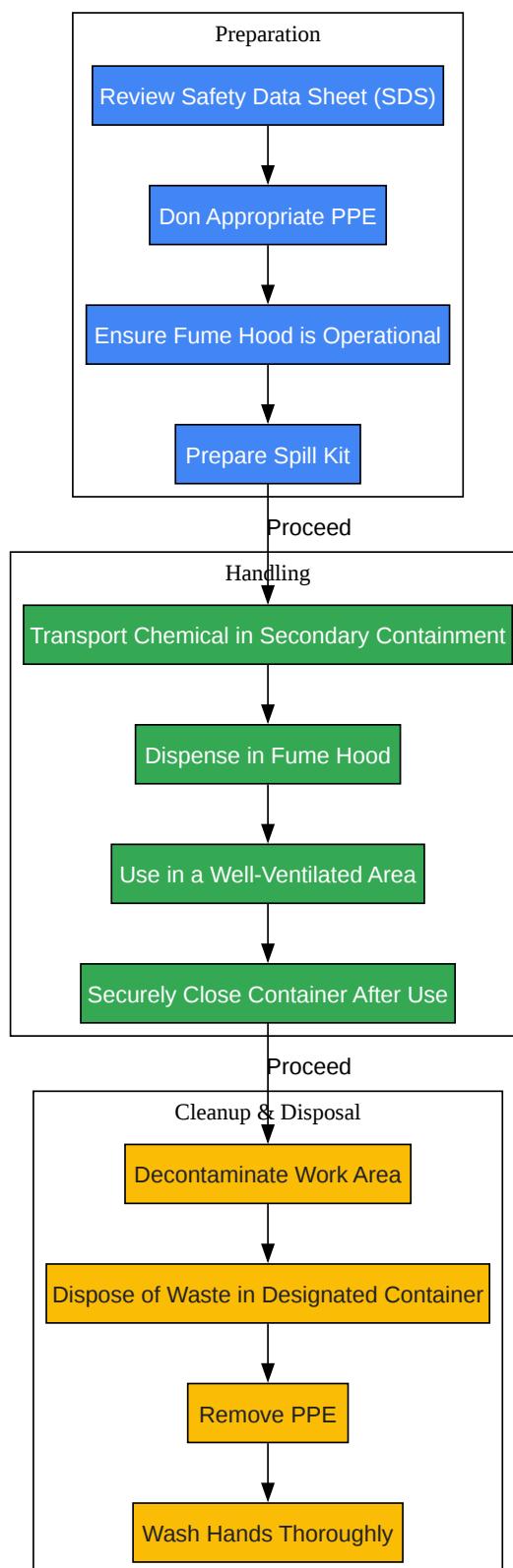
Property	Value	Source
CAS Number	107-15-3	<a href="#">[1]</a> <a href="#">[6]</a>
Molecular Formula	C2H8N2	<a href="#">[6]</a>
Molecular Weight	60.10 g/mol	<a href="#">[2]</a>
Flash Point	33°C (91°F)	<a href="#">[2]</a>
Boiling Point	116-117°C	
Melting Point	8.5°C (47°F)	<a href="#">[2]</a>
Autoignition Temperature	385°C (725°F)	

#### Required Personal Protective Equipment (PPE):

PPE Category	Specification
Eye Protection	Chemical safety goggles and a face shield. <a href="#">[3]</a> <a href="#">[5]</a>
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber). <a href="#">[3]</a> <a href="#">[5]</a>
Skin and Body Protection	Flame-retardant lab coat, chemical-resistant apron, and closed-toe shoes. <a href="#">[3]</a> <a href="#">[5]</a>
Respiratory Protection	Use in a well-ventilated area or with a certified respirator if vapors are present. <a href="#">[5]</a>

## II. Standard Operating Procedure for Handling Ethylenediamine

This workflow outlines the essential steps for safely handling Ethylenediamine in a laboratory setting.



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Caption: Standard workflow for handling Ethylenediamine.

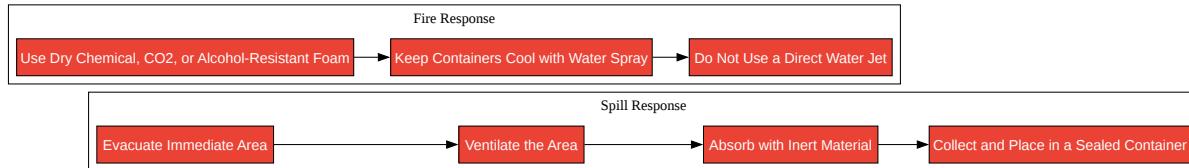
### III. Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving Ethylenediamine.

First Aid Measures:

Exposure Route	Action
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[5][7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[7] Seek immediate medical attention. [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.[7]
Ingestion	Do NOT induce vomiting.[7] Rinse mouth with water.[7] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]

Spill and Fire Response:



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Caption: Emergency response plan for spills and fires.

## IV. Disposal Plan

All waste containing Ethylenediamine must be treated as hazardous waste.

Waste Collection and Disposal Protocol:

- Segregation: Collect all Ethylenediamine-contaminated waste, including unused product, contaminated absorbents, and PPE, in a dedicated and clearly labeled hazardous waste container.
- Containerization: Use a chemically resistant container with a secure lid. Do not overfill the container.
- Labeling: The waste container must be labeled with "Hazardous Waste," the name "Ethylenediamine," and a description of the contents.
- Storage: Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Disposal: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Do not dispose of Ethylenediamine down the drain.<sup>[3]</sup>

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## References

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